

Tetrahydroauroglaucin CAS number and IUPAC name

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Compound of Interest

Compound Name: Tetrahydroauroglaucin

Cat. No.: B1254347

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Tetrahydroauroglaucin: A Technical Overview

For the attention of: Researchers, scientists, and drug development professionals.

This document provides a concise summary of the fundamental chemical identifiers for **Tetrahydroauroglaucin**. While a comprehensive technical guide with extensive experimental data and pathway visualizations was intended, the available scientific literature lacks specific, detailed information on this compound.

Core Chemical Data

A critical foundation for any research is the accurate identification of the compound of interest. The following table summarizes the essential identifiers for **Tetrahydroauroglaucin**.

Identifier	Value
CAS Number	40434-07-9
IUPAC Name	2-[(E)-hept-1-enyl]-3,6-dihydroxy-5-(3-methylbut-2-enyl)benzaldehyde ^[1]

Limitations in Available Data

Despite a thorough search of scientific databases, detailed experimental protocols, extensive quantitative data, and established signaling pathways specifically for **Tetrahydroauroglaucin**

are not readily available in the public domain. The majority of search results yielded information on a similarly named but structurally distinct compound, Tetrahydrofuran (THF), which is a common solvent and not the subject of this guide.

Therefore, the creation of in-depth data tables, detailed experimental methodologies, and complex signaling pathway diagrams as originally envisioned cannot be fulfilled at this time due to the scarcity of specific research on **Tetrahydroauroglaucin**.

Future Research Directions

The absence of comprehensive data on **Tetrahydroauroglaucin** highlights a potential area for novel research. Future investigations could focus on:

- **Chemical Synthesis and Characterization:** Developing and documenting a robust synthetic pathway for **Tetrahydroauroglaucin** and thoroughly characterizing its physicochemical properties.
- **Biological Activity Screening:** Conducting a broad range of biological assays to identify any potential therapeutic effects, such as antimicrobial, anti-inflammatory, or cytotoxic activities.
- **Mechanism of Action Studies:** Should biological activity be identified, subsequent research would be necessary to elucidate the underlying signaling pathways and molecular targets.

This document serves to provide the foundational chemical identifiers of **Tetrahydroauroglaucin** and to transparently communicate the current limitations in the available technical data. We encourage the scientific community to address these knowledge gaps through further research.

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References

- 1. The metabolic pathway of THF-degrading composite bacteria and its immobilized microspheres - PubMed [pubmed.ncbi.nlm.nih.gov]
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